

A Comparative Guide to FD-1080 for Quantitative Near-Infrared II Imaging

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For Researchers, Scientists, and Drug Development Professionals

The emergence of near-infrared II (NIR-II) fluorescence imaging has opened new frontiers in preclinical and clinical research, offering deeper tissue penetration and higher spatial resolution compared to traditional NIR-I imaging. At the forefront of this advancement is **FD-1080**, a novel NIR-II fluorescent dye. This guide provides a quantitative comparison of **FD-1080** with other commonly used NIR fluorescent agents, supported by experimental data and detailed protocols to assist researchers in making informed decisions for their imaging studies.

Quantitative Comparison of NIR Fluorescent Dyes

The following table summarizes the key quantitative parameters of **FD-1080** against Indocyanine Green (ICG), a widely used NIR-I dye, and IR-E1050, another NIR-II agent. This data facilitates a direct comparison of their performance characteristics.



Parameter	FD-1080	Indocyanine Green (ICG)	IR-E1050
Excitation Wavelength (nm)	~1064[1][2][3]	~780-805[4]	Not specified
Emission Wavelength (nm)	~1080[1][2][3]	~820-830[5]	~1050[6]
Quantum Yield (%)	0.31 (in ethanol), up to 5.94 (with FBS)[1][7]	0.3 (in water), 1.2 (in blood), up to 14[5]	0.2[6]
Signal-to-Background Ratio (SBR)	4.32 (in vivo, hindlimb vessel)[7]	1.1 - 8.5 (in vivo, tumor imaging)[4]	Not specified
Spatial Resolution (in vivo)	FWHM of 0.47 mm (hindlimb vessel), 0.65 mm (sagittal sinus)[7]	Not specified	Not specified
Photostability	Superior to ICG[7]	Lower photostability	Not specified

Experimental Protocols

Detailed methodologies are crucial for reproducible and comparable experimental outcomes. Below are representative protocols for in vivo NIR-II imaging using fluorescent dyes like **FD-1080**.

Preparation of Imaging Agent

- Stock Solution: Prepare a 10 mM stock solution of **FD-1080** by dissolving the lyophilized powder in dimethyl sulfoxide (DMSO). Store aliquots at -20°C in the dark.[8]
- Working Solution: For in vivo imaging, dilute the stock solution to the desired final concentration (e.g., 80 μM) using sterile phosphate-buffered saline (PBS). To enhance fluorescence, the dye can be complexed with fetal bovine serum (FBS).[7][8] For ICG, reconstitution is typically done with sterile water for injection.[9]

In Vivo Imaging in a Murine Model



- Animal Model: Utilize appropriate animal models (e.g., nude mice for tumor studies) and adhere to all institutional animal care and use committee guidelines.
- Administration: Administer the imaging agent via intravenous (tail vein) injection. A typical injection volume for a mouse is 200 μL.[8] The dosage for FD-1080 can be an 80 μM working solution[8], while ICG dosages can range from 0.1 to 5.0 mg/kg depending on the application[10][11].
- Image Acquisition:
 - Anesthetize the animal using a suitable anesthetic (e.g., isoflurane).
 - Position the animal on the imaging stage of a NIR-II imaging system equipped with an InGaAs camera.
 - Use an appropriate laser for excitation (e.g., 1064 nm for FD-1080).
 - Acquire images at various time points post-injection to assess biodistribution and clearance. For vascular imaging, image acquisition can begin immediately after injection.

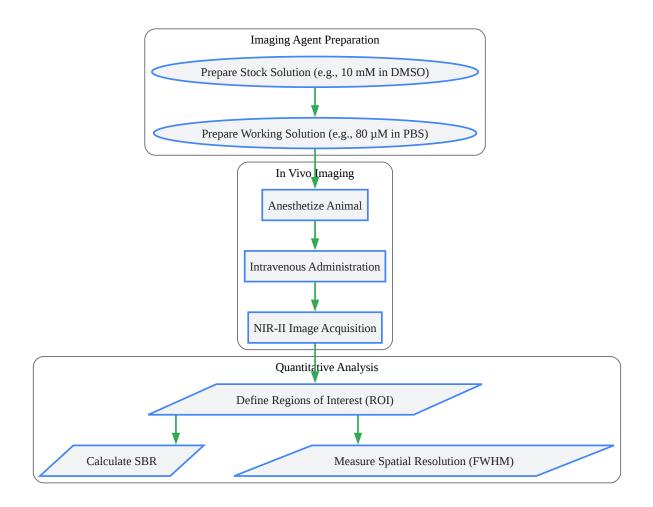
Quantitative Data Analysis

- Region of Interest (ROI) Analysis: Draw regions of interest around the target tissue (e.g., blood vessel, tumor) and a background area.
- Signal-to-Background Ratio (SBR) Calculation: Calculate the SBR by dividing the mean fluorescence intensity of the target ROI by the mean fluorescence intensity of the background ROI.
- Spatial Resolution Measurement: Determine the full width at half maximum (FWHM) of the intensity profile across a small vessel or structure to quantify the spatial resolution.

Visualizing the Workflow

The following diagrams illustrate the key processes involved in quantitative NIR-II imaging.

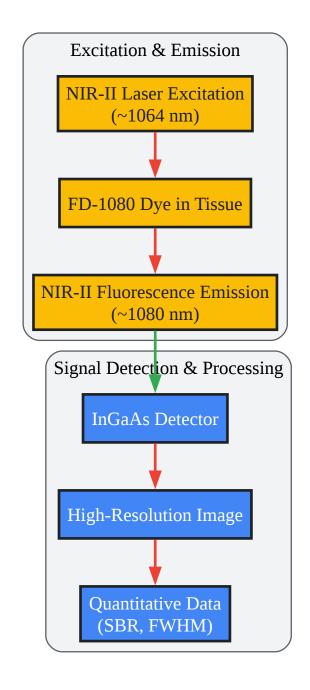




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Caption: Experimental workflow for quantitative in vivo NIR-II imaging.





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Caption: Simplified logic of NIR-II fluorescence signal generation and detection.

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